Spectroscopic Characterization of S-allyl propanethioate: A Technical Guide for Researchers

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Compound of Interest

Compound Name:	*Allyl thiopropionate*
CAS No.:	*41820-22-8*
Cat. No.:	*B1585522*

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Introduction

S-allyl propanethioate is a sulfur-containing organic compound of interest in various fields, including flavor chemistry and drug discovery, due to the prevalence of the allyl thioester motif in natural products. Its structural elucidation and purity assessment are critically dependent on a thorough spectroscopic analysis. This guide provides a comprehensive overview of the expected spectroscopic data for S-allyl propanethioate, including Proton Nuclear Magnetic Resonance (^{1}H NMR), Carbon-13 Nuclear Magnetic Resonance (^{13}C NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS). As of the latest literature review, publicly available experimental spectra for S-allyl propanethioate are scarce. Therefore, this document serves as a predictive guide based on the analysis of its constituent functional groups and data from structurally analogous compounds. We also provide detailed, field-proven protocols for acquiring high-quality spectroscopic data for this and similar molecules.

Molecular Structure and Functional Groups

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Understanding the molecular structure of S-allyl propanethioate is fundamental to interpreting its spectroscopic data. The molecule consists of a propanoyl group attached to the sulfur atom of an allyl mercaptan.

- Allyl group: This group ($-CH_2-CH=CH_2$) is characterized by a vinyl moiety and an adjacent methylene group, which will give rise to distinct signals in NMR spectra.
- Thioester group: The C=O and C-S bonds of the thioester functionality have characteristic vibrational frequencies in IR spectroscopy and influence the chemical shifts of nearby nuclei in NMR.

Caption: Molecular structure of S-allyl propanethioate.

^{1}H NMR Spectroscopy

Proton NMR spectroscopy is a powerful tool for identifying the hydrogen environments in a molecule. Based on the structure of S-allyl propanethioate and data from similar allyl thioesters, the following proton signals are predicted.

Table 1: Predicted ^{1}H NMR Data for S-allyl propanethioate (in $CDCl_3$)

Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
~5.8	ddt	1H	$-S-CH_2-CH=CH_2$
~5.2	d	1H	$-S-CH_2-CH=CH_2$ (trans)
~5.1	d	1H	$-S-CH_2-CH=CH_2$ (cis)
~3.5	d	2H	$-S-CH_2-CH=CH_2$
~2.5	q	2H	$CH_3-CH_2-C(O)S-$
~1.1	t	3H	$CH_3-CH_2-C(O)S-$

Interpretation and Causality:

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- The protons of the terminal vinyl group (=CH_2) are diastereotopic and are expected to appear as distinct doublets around 5.1-5.2 ppm.
- The internal vinyl proton (-CH=) will be a multiplet (ddt - doublet of doublet of triplets) due to coupling with the terminal vinyl protons and the adjacent methylene protons.
- The methylene protons of the allyl group (-S-CH_2-) are deshielded by the adjacent sulfur atom and the double bond, and are expected to appear as a doublet around 3.5 ppm.[1]
- The methylene protons of the propanoyl group (-CH_2-CO-) are adjacent to a carbonyl group, leading to a downfield shift to around 2.5 ppm, appearing as a quartet due to coupling with the neighboring methyl group.
- The terminal methyl protons of the propanoyl group (-CH_3) are in a typical aliphatic region and will appear as a triplet around 1.1 ppm.

Experimental Protocol for ^{1}H NMR Spectroscopy

- Sample Preparation: Dissolve approximately 5-10 mg of S-allyl propanethioate in 0.6-0.7 mL of deuterated chloroform ($CDCl_3$) containing 0.03% v/v tetramethylsilane (TMS) as an internal standard.
- Instrument Setup: Use a 400 MHz (or higher) NMR spectrometer.
- Acquisition Parameters:
  - Set the spectral width to cover the range of 0-10 ppm.
  - Use a 90° pulse width.
  - Set the relaxation delay to 5 seconds to ensure full relaxation of all protons.
  - Acquire at least 16 scans for a good signal-to-noise ratio.
- Processing: Apply a Fourier transform to the acquired free induction decay (FID), phase correct the spectrum, and calibrate the chemical shift scale using the TMS signal at 0 ppm.

^{13}C NMR Spectroscopy

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Carbon-13 NMR provides information about the carbon skeleton of the molecule. The predicted chemical shifts for S-allyl propanethioate are summarized below.

Table 2: Predicted ^{13}C NMR Data for S-allyl propanethioate (in $CDCl_3$)

Chemical Shift (δ, ppm)	Assignment
~198	-C(O)S-
~133	-S-CH_2-CH=CH_2
~118	-S-CH_2-CH=CH_2
~40	CH_3-CH_2-C(O)S-
~31	-S-CH_2-CH=CH_2
~9	CH_3-CH_2-C(O)S-

Interpretation and Causality:

- The carbonyl carbon of the thioester is significantly deshielded and is expected to appear at a very downfield chemical shift, around 198 ppm.
- The sp^2 hybridized carbons of the allyl group will be in the 118-133 ppm range.
- The sp^3 hybridized carbons will appear in the upfield region of the spectrum. The carbon attached to the sulfur atom will be more deshielded than the other aliphatic carbons.

Experimental Protocol for ^{13}C NMR Spectroscopy

- Sample Preparation: Use the same sample prepared for ^1H NMR spectroscopy.
- Instrument Setup: Use a 100 MHz (or higher, corresponding to the ^1H frequency) NMR spectrometer.
- Acquisition Parameters:
  - Use a proton-decoupled pulse sequence (e.g., zgpg30).

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- Set the spectral width to cover the range of 0-220 ppm.
- A relaxation delay of 2 seconds is typically sufficient.
- Acquire a larger number of scans (e.g., 1024 or more) due to the low natural abundance of ^{13}C.

- Processing: Apply a Fourier transform, phase correct, and reference the spectrum to the $CDCl_3$ solvent peak at 77.16 ppm.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule based on their characteristic vibrational frequencies.

Table 3: Predicted IR Absorption Bands for S-allyl propanethioate

Wavenumber (cm^{-1})	Intensity	Assignment
~3080	Medium	=C-H stretch (vinyl)
~2970, ~2880	Medium	C-H stretch (aliphatic)
~1685	Strong	C=O stretch (thioester)
~1640	Medium	C=C stretch (alkene)
~990, ~920	Strong	=C-H bend (out-of-plane)
~690	Medium	C-S stretch

Interpretation and Causality:

- The most characteristic peak will be the strong absorption of the thioester carbonyl group (C=O) around 1685 cm^{-1}. This is at a lower frequency compared to a regular ester due to the reduced resonance contribution of the sulfur atom.[2]
- The C=C stretching vibration of the allyl group is expected to appear around 1640 cm^{-1}.

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- The out-of-plane =C-H bending vibrations of the vinyl group will give rise to strong bands in the 900-1000 cm^{-1} region.
- The C-S stretch is typically weak and appears in the fingerprint region.

Experimental Protocol for IR Spectroscopy

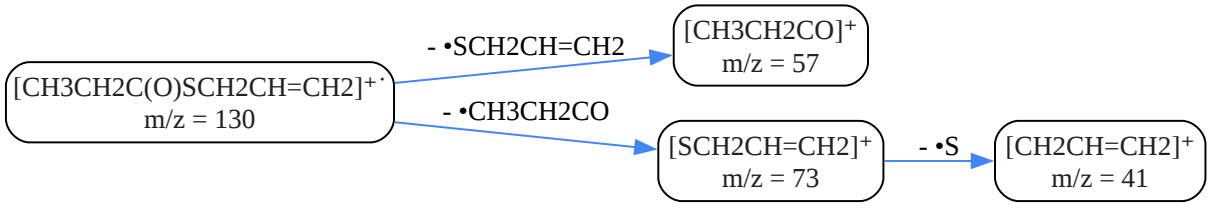
- Sample Preparation: As S-allyl propanethioate is expected to be a liquid, a thin film can be prepared by placing a drop of the neat liquid between two sodium chloride (NaCl) or potassium bromide (KBr) plates.
- Instrument Setup: Use a Fourier Transform Infrared (FTIR) spectrometer.
- Acquisition: Record the spectrum over the range of 4000-400 cm^{-1}.
- Processing: Perform a background subtraction using the spectrum of the empty salt plates.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its structural elucidation.

Predicted Mass Spectrometry Data for S-allyl propanethioate:

- Molecular Ion (M^+): m/z = 130.0452 (for $C_6H_{10}OS$)
- Major Fragmentation Pathways: The fragmentation of thioesters is often driven by the cleavage of the C-S and C-C bonds adjacent to the carbonyl group.



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Caption: Proposed key fragmentation pathways for S-allyl propanethioate in EI-MS.

Interpretation and Causality:

- The molecular ion peak at m/z 130 should be observable.
- A prominent peak at m/z 57, corresponding to the propanoyl cation ($[CH_3CH_2CO]^+$), is expected from the cleavage of the C-S bond.
- A peak at m/z 73, corresponding to the allylthio radical cation ($[SCH_2CH=CH_2]^+$), can also be formed.
- The allyl cation ($[CH_2CH=CH_2]^+$) at m/z 41 is a very stable carbocation and is expected to be a major fragment.

Experimental Protocol for Mass Spectrometry

- Sample Introduction: For a volatile compound like S-allyl propanethioate, direct infusion via a heated probe or injection into a gas chromatograph (GC-MS) is suitable.
- Ionization: Electron Ionization (EI) at 70 eV is a standard method for generating fragment ions.
- Mass Analyzer: A quadrupole or time-of-flight (TOF) mass analyzer can be used.
- Data Acquisition: Scan a mass range of m/z 30-200.

Conclusion

This technical guide provides a detailed predictive framework for the spectroscopic characterization of S-allyl propanethioate. While experimental data is not yet widely available, the principles outlined here, based on established spectroscopic theory and data from analogous compounds, offer a robust starting point for researchers and drug development professionals. The provided experimental protocols are designed to be self-validating systems for the acquisition of high-quality data, ensuring scientific integrity in the structural elucidation of this and other novel thioester compounds.

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